

Methyl 5-bromopyridine-2-carboxylate physical properties

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Compound of Interest

Compound Name: *Methyl 5-bromopyridine-2-carboxylate*

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An In-depth Technical Guide to the Physical Properties of **Methyl 5-bromopyridine-2-carboxylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the physical properties of **Methyl 5-bromopyridine-2-carboxylate**, a key intermediate in organic synthesis.

Core Physical and Chemical Data

Methyl 5-bromopyridine-2-carboxylate is a halogenated pyridine derivative. Its core physical and chemical properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citations
Molecular Formula	C ₇ H ₆ BrNO ₂	[1] [2] [3]
Molecular Weight	216.03 g/mol	[2] [3]
Appearance	White to pale cream or pale yellow crystals or powder	[1]
Melting Point	98.0-105.0 °C	[1]
Solubility	Soluble in water.	[4]
CAS Number	29682-15-3	[1] [2]

Spectroscopic and Analytical Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **Methyl 5-bromopyridine-2-carboxylate**.

Spectroscopic Data	Details	Citations
¹ H NMR	(400 MHz, DMSO-d ₆): δ 8.86 (d, J=1.9 Hz, 1H), 8.28 (dd, J=8.4, 2.4 Hz, 1H), 8.00 (d, J=8.4 Hz, 1H), 3.89 (s, 3H) ppm.	[4]
¹³ C NMR	Data available in spectral databases.	[2] [5]
Mass Spectrometry	m/z 216.14 (M ⁺).	[4]
Infrared (IR)	KBr pellet technique can be used for analysis.	[2]
Assay (GC)	≥98.0%	[1]

Experimental Protocols

The determination of the physical properties of **Methyl 5-bromopyridine-2-carboxylate** involves standard analytical techniques.

Synthesis and Purification

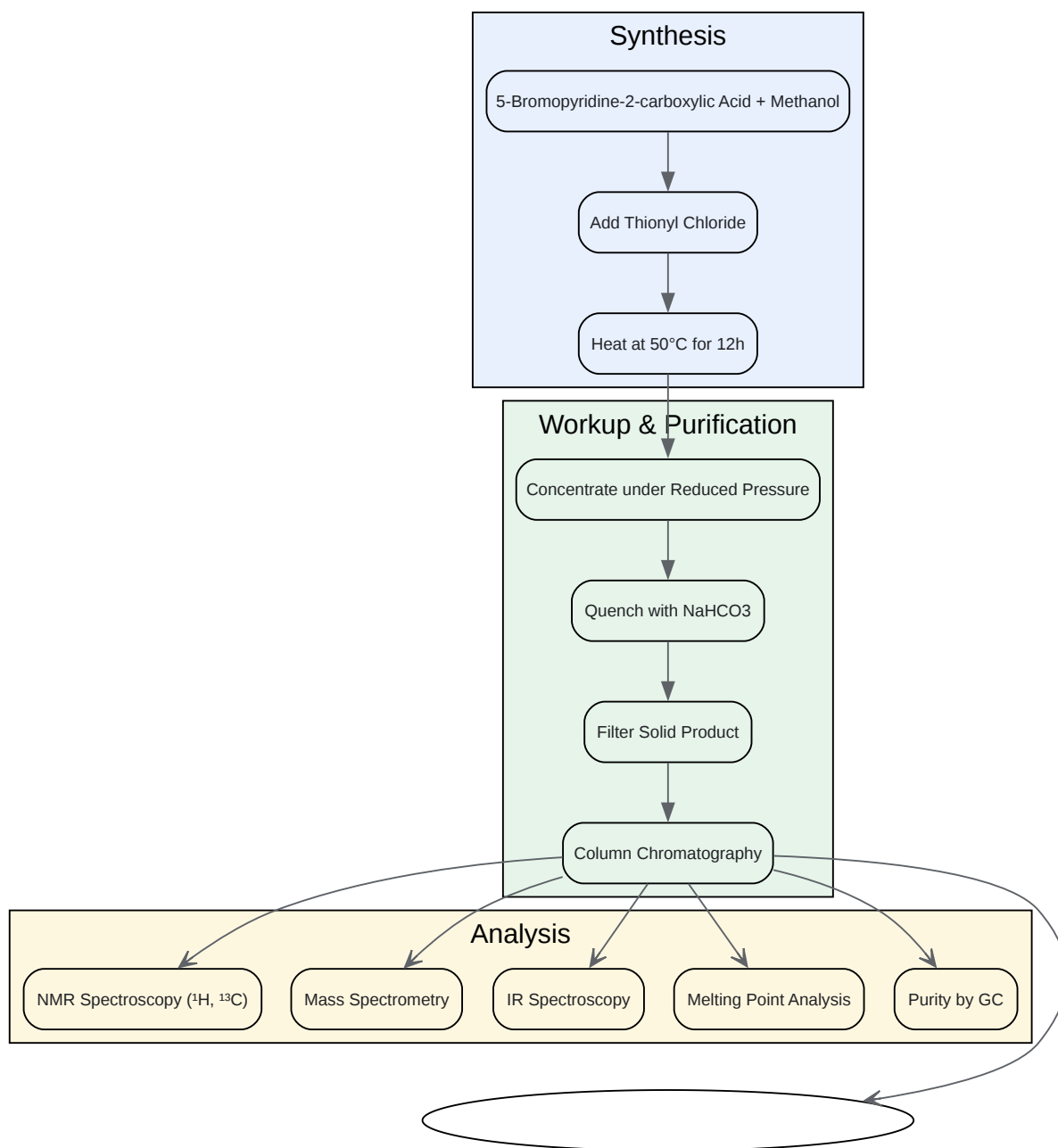
A common synthetic route to **Methyl 5-bromopyridine-2-carboxylate** involves the esterification of 5-bromopyridine-2-carboxylic acid.^{[4][6]} A general procedure is as follows:

- 5-bromopyridine-2-carboxylic acid is dissolved in anhydrous methanol at 0 °C.^[4]
- Thionyl chloride is added dropwise to the solution.^[4]
- The reaction mixture is then warmed to room temperature and subsequently heated to 50 °C for 12 hours.^[4]
- The reaction progress is monitored by thin-layer chromatography (TLC) and liquid chromatography-mass spectrometry (LC-MS).^[4]
- Upon completion, the reaction mixture is concentrated under reduced pressure.^[4]
- The resulting residue is quenched with a saturated sodium bicarbonate solution, and the solid product is collected by filtration.^[4]
- Further purification can be achieved by silica gel column chromatography using a hexane:ethyl acetate gradient.^[7]

Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Methyl 5-bromopyridine-2-carboxylate**.

Workflow for Synthesis and Characterization

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Synthesis and Characterization Workflow

Safety and Handling

Methyl 5-bromopyridine-2-carboxylate is classified with the following hazards:

- Causes skin irritation (H315).[2]
- Causes serious eye irritation (H319).[2]
- May cause respiratory irritation (H335).[2]

Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. Methyl 5-bromopyridine-2-carboxylate, 98+%, Thermo Scientific Chemicals 5 g | Request for Quote [thermofisher.com]
- 2. Methyl 5-bromopyridine-2-carboxylate | C7H6BrNO2 | CID 7016458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. calpaclab.com [calpaclab.com]
- 4. 5-BROMOPYRIDINE-2-CARBOXYLIC ACID METHYL ESTER | 29682-15-3 [chemicalbook.com]
- 5. spectrabase.com [spectrabase.com]
- 6. 5-BROMOPYRIDINE-2-CARBOXYLIC ACID METHYL ESTER synthesis - chemicalbook [chemicalbook.com]
- 7. Methyl 5-bromopyridine-2-carboxylate | Pyridines | Ambeed.com [ambeed.com]
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